

# Application Notes and Protocol for Chloranocryl Extraction from Soil Samples

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## Compound of Interest

Compound Name: Chloranocryl

Cat. No.: B1668703

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## Introduction

**Chloranocryl**, also known as chloroacrylonitrile, is a volatile organic compound (VOC) that may be present in environmental soil samples due to industrial activities or improper disposal. Accurate quantification of **Chloranocryl** in soil is crucial for environmental monitoring, toxicological studies, and risk assessment. These application notes provide a detailed protocol for the extraction of **Chloranocryl** from soil samples, primarily based on the principles of United States Environmental Protection Agency (EPA) Method 5035A, which is a widely accepted standard for the analysis of VOCs in solid matrices. The protocol focuses on solvent extraction using methanol, a technique suitable for samples with higher concentrations of volatile compounds.

The subsequent analysis is typically performed using gas chromatography-mass spectrometry (GC-MS), a sensitive and selective technique for the identification and quantification of volatile organic compounds.<sup>[1]</sup> This document provides the necessary details for sample collection, preservation, extraction, and analysis to ensure data of high quality and reliability.

## Data Presentation

While specific recovery and quantification data for **Chloranocryl** are not widely published, the performance of the described method can be inferred from data on structurally related nitrile

compounds, such as chlorothalonil and acrylonitrile, extracted from soil matrices. The following tables summarize expected performance characteristics based on these related compounds.

Table 1: Expected Method Performance for Nitrile Compounds in Soil

| Parameter                         | Expected Value                  | Compound Analogy              | Source(s)                               |
|-----------------------------------|---------------------------------|-------------------------------|---|
| Recovery Rate                     | 80% - 105%                      | Chlorothalonil, Acrylonitrile | <a href="#">[2]</a> <a href="#">[3]</a> |
| Limit of Detection (LOD)          | 0.001 - 0.05 µg/g (1 - 50 ng/g) | Chlorothalonil metabolites    | <a href="#">[2]</a>                     |
| Limit of Quantification (LOQ)     | 0.01 - 0.1 µg/g (10 - 100 ng/g) | General VOCs in soil          | <a href="#">[4]</a>                     |
| Relative Standard Deviation (RSD) | < 15%                           | General VOCs in soil          |   |

Table 2: Example Quantitative Data for Related Compounds

| Compound                   | Matrix      | Extraction Method      | Analytical Method | Recovery (%) | LOD (µg/g)  | Source |
|----------------------------|-------------|------------------------|-------------------|--------------|-------------|--------|
| Chlorothalonil Metabolites | Soil        | Solid-Phase Extraction | GC/MS             | 80 - 95      | 0.02 - 0.05 |        |
| Acrylonitrile              | Solid Waste | Headspace              | GC                | 92.7 - 101.5 | 0.00166     |        |
| Aroclor 1260 (a VOC)       | Soil        | Headspace SPME         | GC-MS             | 54.9 - 65.7  | 0.0052      |        |

## Experimental Protocols

### Principle

This protocol describes the extraction of **Chloranocryl** from soil samples using methanol. Methanol acts as both an extractant and a preservative, minimizing the loss of volatile compounds and inhibiting microbial degradation. An aliquot of the methanol extract is then analyzed by GC-MS.

## Materials and Reagents

- Methanol: Purge-and-trap grade or equivalent purity.
- Reagent Water: Organic-free.
- Sodium Sulfate: Anhydrous, reagent grade.
- Sample Collection Vials: 40 mL pre-cleaned, pre-weighed glass vials with PTFE-lined septa, pre-charged with a known volume (e.g., 10 mL) of methanol.
- Soil Coring Device: To collect a known volume (e.g., 5 g) of soil.
- Vortex Mixer
- Centrifuge
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- **Chloranocryl** Standard: Analytical grade for calibration.
- Internal Standard/Surrogate: e.g., Bromochloromethane, 1,4-Dichlorobenzene (select compounds not expected in the sample).

## Sample Collection and Preservation

- At the sampling site, use a soil coring device to collect a representative 5-gram sample of soil.
- Immediately extrude the soil core directly into a pre-weighed 40 mL vial containing a known volume (e.g., 10 mL) of methanol.
- Wipe any soil from the vial threads and immediately cap the vial tightly.

- Gently swirl the vial to ensure the soil is submerged in the methanol.
- Collect a separate, co-located soil sample for moisture content determination in an unpreserved vial.
- Place the samples on ice ( $\leq 6^{\circ}\text{C}$ ) for transport to the laboratory.

## Extraction Procedure

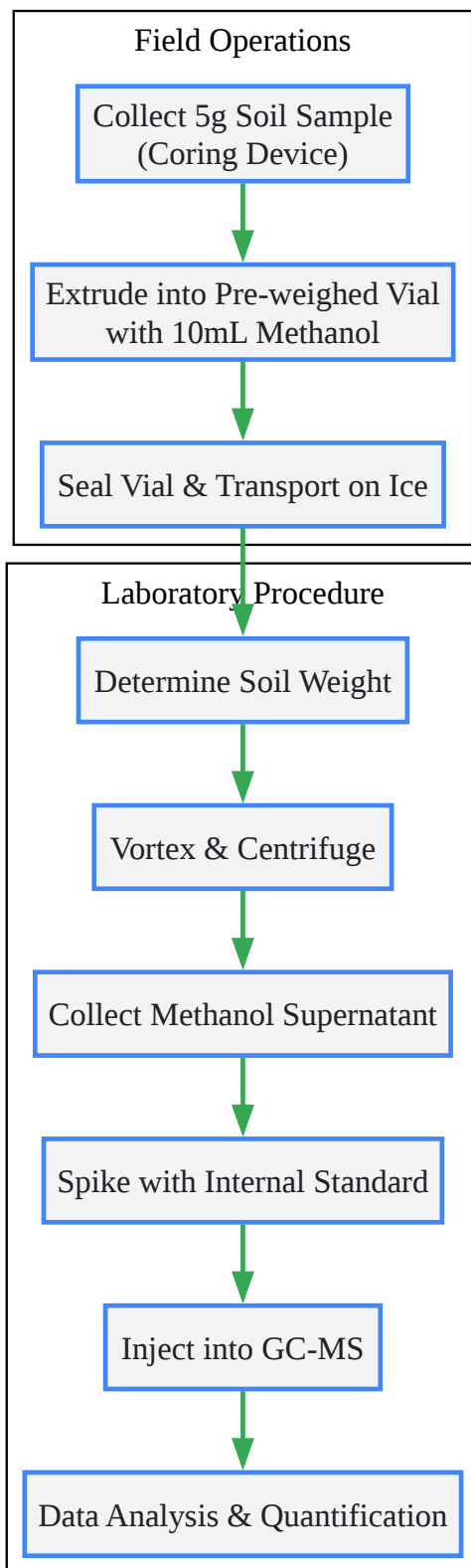
- In the laboratory, allow the methanol-preserved sample vials to come to room temperature.
- Weigh the vials to determine the exact weight of the soil sample by difference.
- Vortex the sample for 1-2 minutes to ensure thorough mixing of the soil and methanol.
- Allow the soil particles to settle. If necessary, centrifuge the vial at a low speed (e.g., 2500 rpm) for 5-10 minutes to aid in sedimentation.
- The methanol supernatant now contains the extracted **Chloranocryl**.

## GC-MS Analysis

- Prepare a calibration curve using standard solutions of **Chloranocryl** in methanol.
- Spike the calibration standards and the sample extracts with a known concentration of an internal standard and/or surrogate.
- Carefully withdraw an aliquot (e.g., 1-2  $\mu\text{L}$ ) of the methanol extract from the sample vial.
- Inject the aliquot into the GC-MS system.
- Analyze the sample using appropriate GC-MS conditions (e.g., suitable column, temperature program, and mass spectrometer parameters for VOC analysis).
- Quantify the concentration of **Chloranocryl** in the extract based on the calibration curve.
- Calculate the final concentration in the soil sample, correcting for the soil weight and moisture content.

## Mandatory Visualizations

### Experimental Workflow

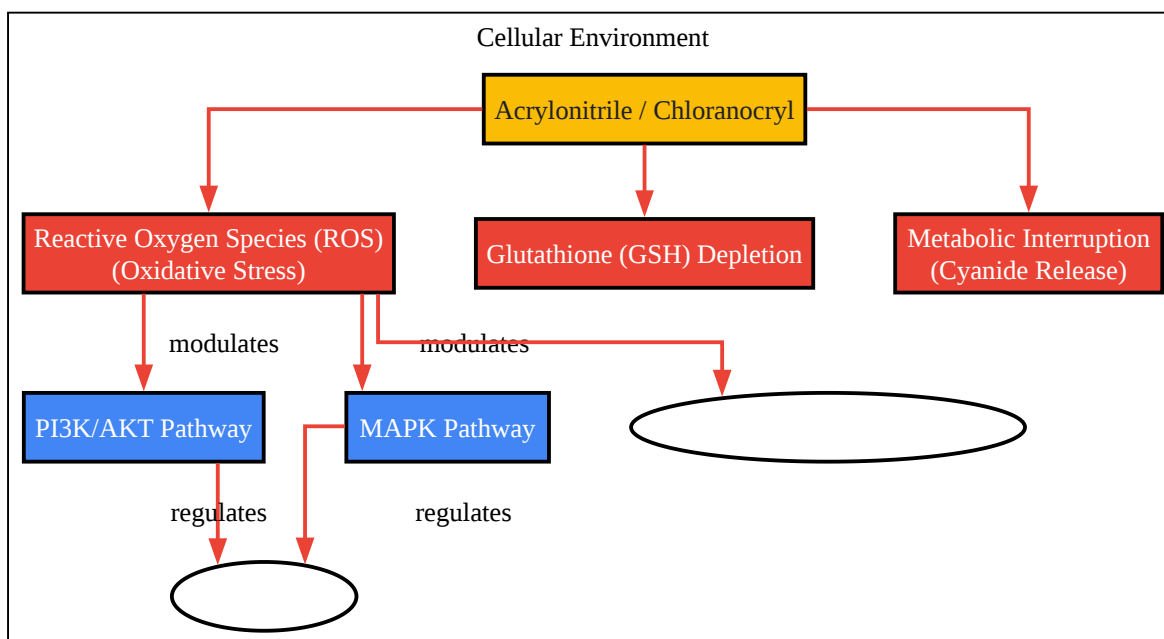


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Caption: Workflow for **Chloranocryl** Extraction and Analysis.

## Signaling Pathway of Acrylonitrile Toxicity

The toxicological effects of **Chloranocryl** are understood to be similar to those of acrylonitrile, involving the induction of oxidative stress. This diagram illustrates a simplified signaling pathway associated with acrylonitrile-induced cellular toxicity.



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Caption: Simplified Signaling Pathway of Acrylonitrile-Induced Toxicity.

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